

Essential Safety and Operational Guide for Handling Ethyl 2-bromopropionate

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Compound of Interest

Compound Name: Ethyl 2-bromopropionate

Cat. No.: B041157

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This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals working with **Ethyl 2-bromopropionate**. Adherence to these procedures is essential for ensuring personal safety and minimizing environmental impact.

Chemical Identifier:

- Name: **Ethyl 2-bromopropionate**
- CAS Number: 535-11-5
- Molecular Formula: $C_5H_9BrO_2$

Hazard Summary: **Ethyl 2-bromopropionate** is a flammable liquid and vapor that is toxic if swallowed and causes severe skin burns and eye damage.^{[1][2][3]} It is also a lachrymator, meaning it can cause tearing.^{[1][3][4]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Ethyl 2-bromopropionate** to prevent exposure.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).[1][5]	Protects against splashes and vapors that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (inspect before use) and a complete protective suit.[1] Flame-retardant antistatic protective clothing is recommended.[1]	Prevents skin contact which can lead to severe burns.[1][4]
Respiratory Protection	Use in a well-ventilated area. If ventilation is inadequate or for spill response, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[5][6]	Protects against inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Work in a designated area, such as a chemical fume hood, with adequate ventilation.[1][5]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3][4]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][4]
- Ground and bond containers and receiving equipment to prevent static discharge.[2][3][5]
- Remove all sources of ignition, including open flames, sparks, and hot surfaces.[3][5][7] Use only non-sparking tools.[2][3][4]

2. Handling the Chemical:

- Wear the appropriate PPE as specified in the table above.
- Avoid direct contact with the skin, eyes, and clothing.
- Do not breathe in mist, vapors, or spray.[\[4\]](#)[\[5\]](#)
- When transferring the liquid, pour carefully to minimize splashing.
- Keep the container tightly closed when not in use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[7\]](#) Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[1\]](#)[\[5\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated area, away from direct sunlight and heat.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[8\]](#)
The substance is light-sensitive.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Store locked up.[\[4\]](#)[\[5\]](#)
- Keep away from incompatible materials such as acids, bases, reducing agents, and oxidizing agents.[\[4\]](#)

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][4] Remove contact lenses if present and easy to do.[5] Seek immediate medical attention.[1][4][5]
Skin Contact	Immediately take off all contaminated clothing. [1][5] Wash off with soap and plenty of water.[1] [4][5] Seek immediate medical attention.[1][4]
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[4][5] If not breathing, give artificial respiration.[1][4][5] Seek immediate medical attention.[1][5]
Ingestion	Rinse mouth with water.[1][4][5] Do NOT induce vomiting.[1][5] Never give anything by mouth to an unconscious person.[1][5] Call a poison center or doctor immediately.[2][5]

Spill and Disposal Plan

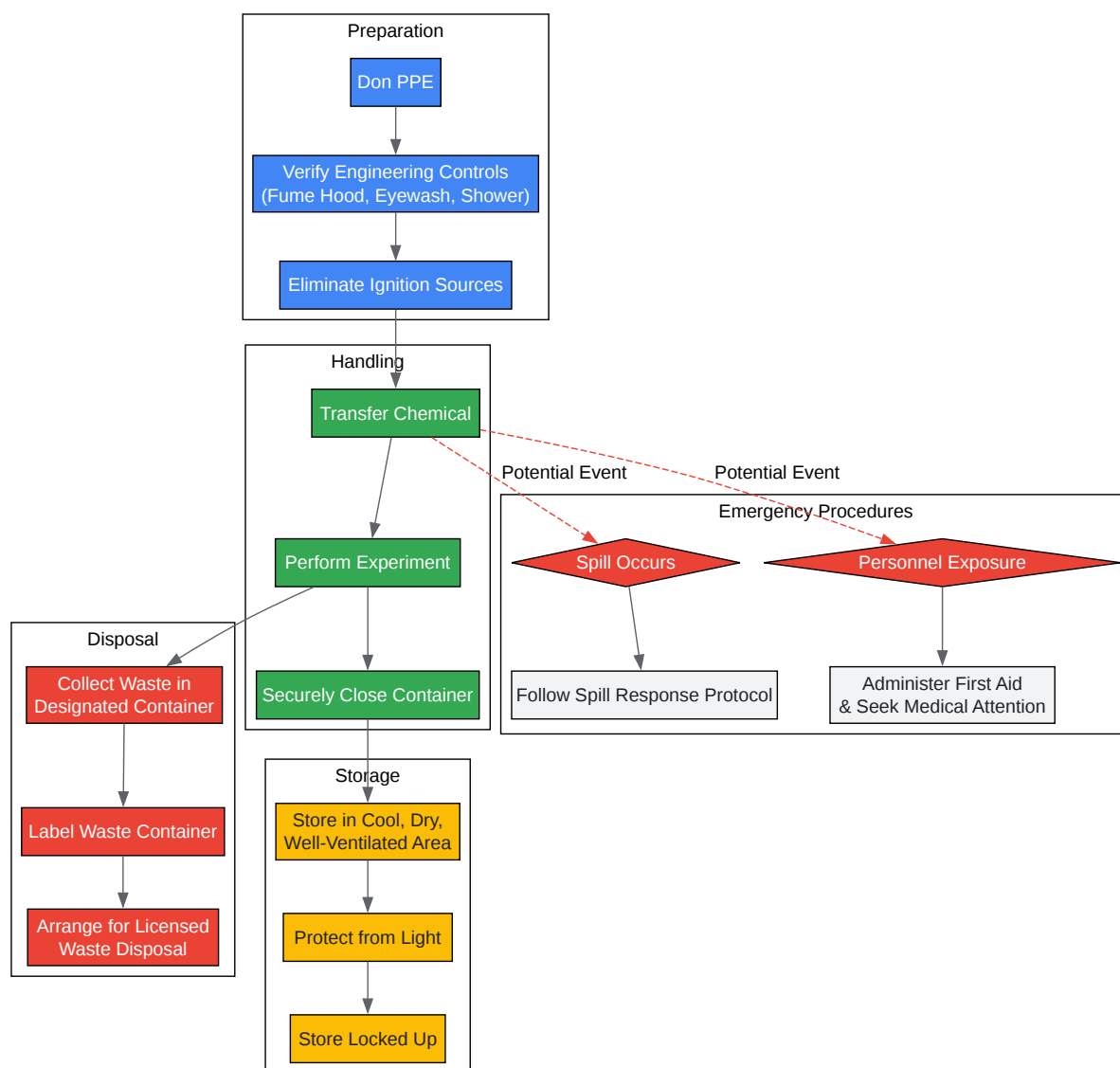
1. Spill Response:

- Evacuate personnel from the area.
- Remove all sources of ignition.[1][5]
- Ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.
- Contain the spillage using non-combustible absorbent materials like sand, earth, or vermiculite.[5]
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[4]

- Prevent the product from entering drains.[\[1\]](#)[\[4\]](#)[\[5\]](#)

2. Waste Disposal:

- Dispose of the waste material through a licensed waste disposal company.[\[1\]](#)[\[5\]](#)
- Do not mix with other waste.[\[5\]](#)
- Leave the chemical in its original container if possible.[\[5\]](#)
- Contaminated packaging should be disposed of as unused product.[\[1\]](#)[\[5\]](#)
- All disposal activities must be in accordance with local, state, and federal regulations.



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Caption: Workflow for handling **Ethyl 2-bromopropionate**.

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